

Application Notes: Preparation of ATTO 488 NHS Ester Stock Solution in DMSO

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Compound of Interest

Compound Name: ATTO 488 NHS ester

Cat. No.: B12371995

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Introduction

ATTO 488 is a hydrophilic fluorescent label characterized by its strong absorption, high fluorescence quantum yield, and exceptional photostability.^{[1][2][3]} These properties make it highly suitable for a range of applications, including high-resolution microscopy (PALM, dSTORM, STED), flow cytometry (FACS), and fluorescence in-situ hybridization (FISH).^{[1][2][3]} The N-hydroxysuccinimidyl (NHS) ester functional group of ATTO 488 allows for its efficient and covalent labeling of primary amines (R-NH₂) on molecules such as proteins, peptides, and amino-modified oligonucleotides.^{[4][5]} This document provides a detailed protocol for the preparation of **ATTO 488 NHS ester** stock solutions using anhydrous dimethyl sulfoxide (DMSO), a common solvent for this purpose.^{[1][2][4]}

Key Considerations

- **Purity of Reagents:** The use of anhydrous and amine-free DMSO is critical for the stability and reactivity of the **ATTO 488 NHS ester**.^{[1][2]} The presence of water will lead to the hydrolysis of the NHS ester, rendering it inactive, while amine-containing contaminants will compete for reaction with the dye.^{[1][6]}
- **Moisture Sensitivity:** **ATTO 488 NHS ester** is moisture-sensitive.^[1] It is essential to allow the vial to equilibrate to room temperature before opening to prevent moisture condensation.^[1]
- **Solution Stability:** Stock solutions of **ATTO 488 NHS ester** in DMSO should ideally be prepared fresh immediately before use.^{[1][2][6]} While some protocols suggest that the

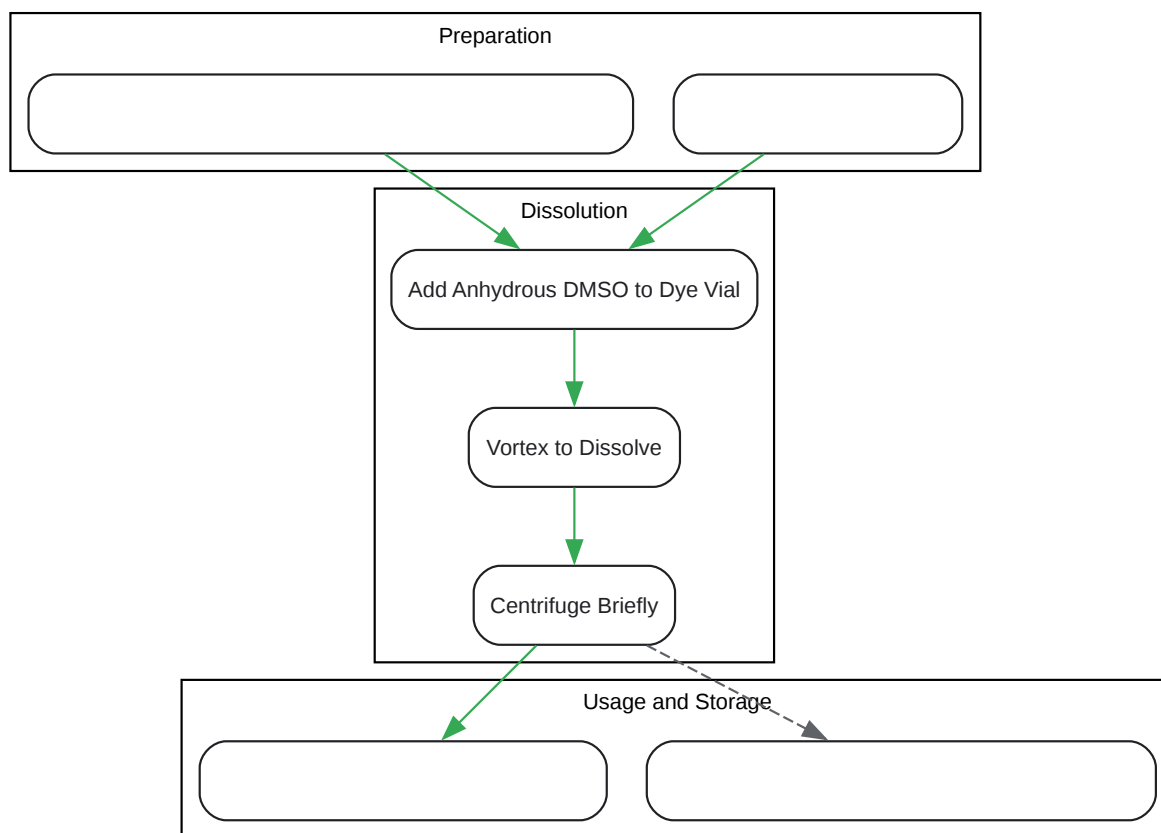
solution can be stored for a limited time at -20°C, extended storage may reduce its activity.^[4]
^[7] It is advisable to aliquot any remaining solution into single-use volumes to avoid repeated freeze-thaw cycles.^[4]

- **Light Sensitivity:** ATTO 488 and its conjugates are light-sensitive. All steps involving the handling of the dye and its solutions should be performed with protection from light.^{[1][5]}

Quantitative Data Summary

Parameter	Value	Source(s)
Solvent	Anhydrous, amine-free Dimethyl Sulfoxide (DMSO)	^{[1][2][4]}
Recommended Stock Concentration	2 mM to 10 mM (or 2 mg/mL to 10 mg/mL)	^{[2][4][5][7]}
Storage Temperature (Solid Dye)	-20°C	^{[1][5]}
Storage Temperature (Stock Solution)	-20°C (short-term, aliquoted)	^{[4][5][7]}
Stock Solution Stability	Prepare fresh for best results; can be stored for up to two weeks at -20°C	^{[4][7]}
Excitation Maximum (λ _{ex})	~500-501 nm	^{[1][3]}
Emission Maximum (λ _{em})	~520-523 nm	^{[1][3]}

Experimental Workflow



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- To cite this document: BenchChem. [Application Notes: Preparation of ATTO 488 NHS Ester Stock Solution in DMSO]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12371995#preparing-atto-488-nhs-ester-stock-solution-in-dmsol]

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